

# Structural analysis of terephthalate-based MOFs

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## Compound of Interest

Compound Name: *tert-Butyl methyl terephthalate*

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A Comparative Guide to the Structural Analysis of Terephthalate-Based MOFs: UiO-66, MIL-53, and MOF-5

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive structural analysis and comparison of three prominent terephthalate-based Metal-Organic Frameworks (MOFs): UiO-66, MIL-53, and MOF-5. These materials have garnered significant attention for their potential applications in drug delivery, gas storage, and catalysis due to their high porosity and tunable structures.

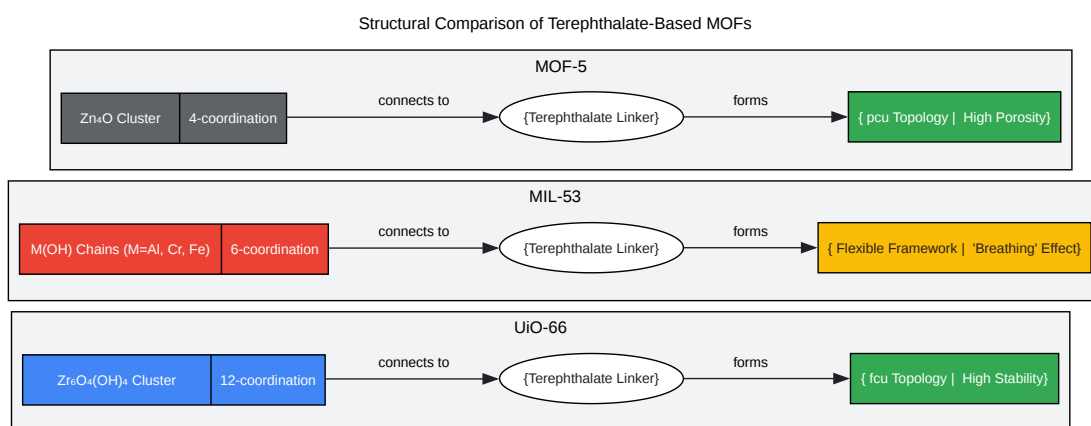
## Comparative Structural and Performance Data

The following table summarizes the key structural and performance parameters of UiO-66, MIL-53, and MOF-5, providing a clear basis for comparison.

Property	UiO-66	MIL-53	MOF-5 (IRMOF-1)
Metal Node	Zirconium (Zr)	Aluminum (Al), Chromium (Cr), Iron (Fe)	Zinc (Zn)
Organic Linker	Terephthalic acid (1,4-benzenedicarboxylic acid)	Terephthalic acid (1,4-benzenedicarboxylic acid)	Terephthalic acid (1,4-benzenedicarboxylic acid)
Chemical Formula	$\text{Zr}_6\text{O}_4(\text{OH})_4(\text{C}_8\text{H}_4\text{O}_4)_6$	$\text{M}(\text{OH})(\text{C}_8\text{H}_4\text{O}_4)$ (M = Al, Cr, Fe)	$\text{Zn}_4\text{O}(\text{C}_8\text{H}_4\text{O}_4)_3$
Crystal System	Face-Centered Cubic (fcu)	Orthorhombic	Cubic
BET Surface Area (m <sup>2</sup> /g)	~1000 - 1800[1]	~80 - 1500 (depending on metal and phase)	~260 - 4400[2]
Pore Volume (cm <sup>3</sup> /g)	~0.40 - 0.90[1]	Varies with phase ("breathing effect")	~0.61 - 1.26[2]
Pore Size (Å)	~6 Å (octahedral cages), ~7.5 Å (tetrahedral cages)	Bimodal, flexible ("breathing")	~8 Å and ~11 Å
Thermal Stability (°C)	Up to 500[3]	Up to 400-500 (metal-dependent)	Up to 400[2][4]
Chemical Stability	High stability in water and various solvents	Moderate stability, dependent on the metal	Sensitive to moisture

## Structural Relationships and Architectures

The distinct structural features of UiO-66, MIL-53, and MOF-5 arise from the coordination of the terephthalate linker with different metal nodes, leading to unique framework topologies.



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## References

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